

Application Notes and Protocols: Tetracosactide Hexaacetate in Veterinary Diagnostic Testing

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Compound of Interest

Compound Name: *Tetracosactide hexaacetate*

CAS No.: 22633-88-1

Cat. No.: B12708421

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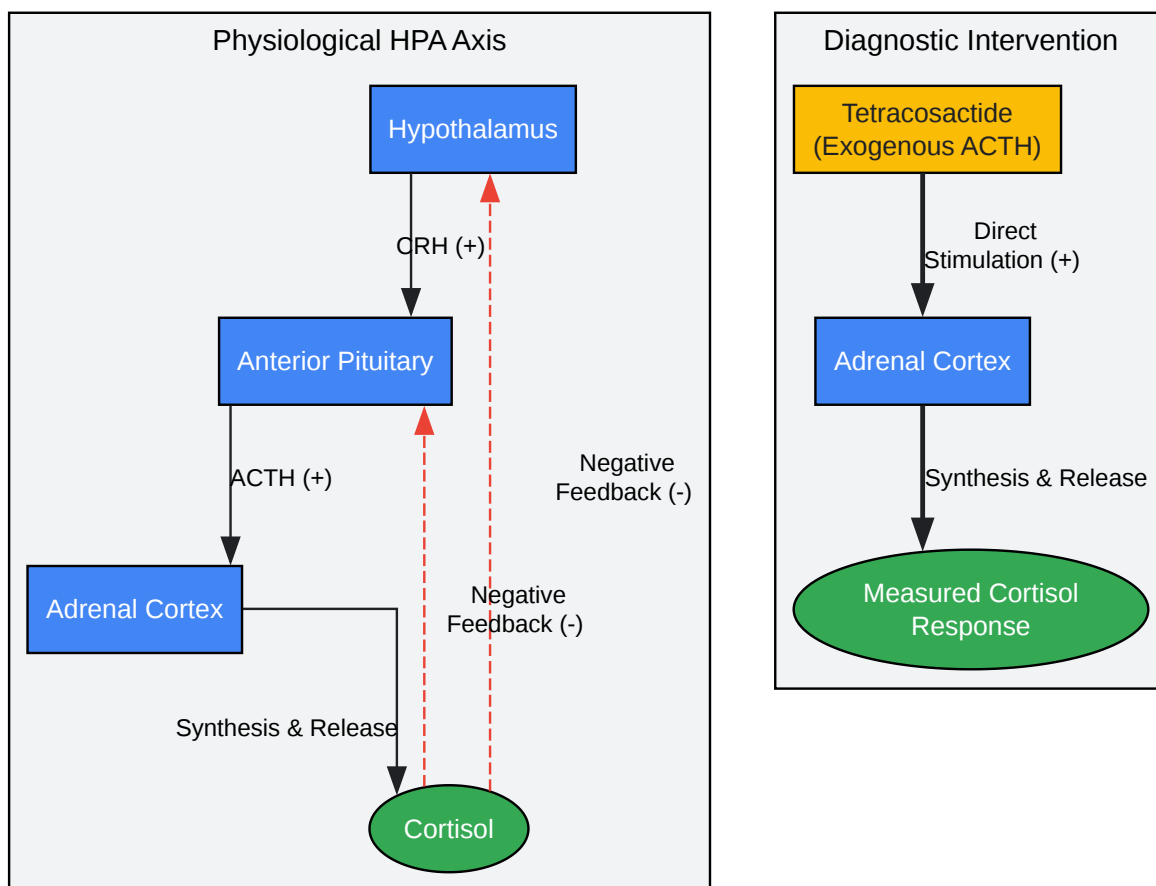
Introduction

Tetracosactide hexaacetate, a synthetic polypeptide, is a cornerstone of veterinary endocrinology, particularly for assessing adrenocortical function.^[1] As an analogue of the naturally occurring adrenocorticotrophic hormone (ACTH), it consists of the first 24 amino acids of the native hormone, which is the sequence responsible for its full biological activity.^{[2][3]} Its primary application is in the ACTH stimulation test, a dynamic endocrine assay used to investigate and diagnose disorders of the adrenal glands, such as hypoadrenocorticism (Addison's disease) and hyperadrenocorticism (Cushing's syndrome) in companion animals, most notably dogs and cats.^{[1][4][5]}

Mechanism of Action

Tetracosactide functions by mimicking the physiological action of endogenous ACTH.^[6] Upon administration, it binds to specific melanocortin 2 receptors (MC2R) on the surface of cells in the adrenal cortex.^[4] This binding activates a signaling cascade that stimulates the synthesis and release of adrenal steroids, including glucocorticoids (primarily cortisol), mineralocorticoids, and, to a lesser extent, androgens.^{[6][7][8]} The magnitude of the cortisol increase in the

bloodstream following tetracosactide administration provides a measure of the adrenal glands' functional reserve.



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Caption: Signaling pathway of the HPA axis and the diagnostic action of tetracosactide.

Application: The ACTH Stimulation Test

The ACTH stimulation test is the gold standard for diagnosing hypoadrenocorticism and is also a critical tool for diagnosing iatrogenic and spontaneous hyperadrenocorticism.[5] By administering a standardized dose of tetracosactide, clinicians can assess the maximal secretory capacity of the adrenal glands. A healthy adrenal gland will respond with a significant increase in cortisol production, whereas diseased glands will show a blunted or exaggerated response.

Experimental Protocols

A. Standard ACTH Stimulation Test Protocol for Dogs

This protocol outlines the standard procedure for evaluating adrenocortical function in dogs using a non-depot formulation of tetracosactide.

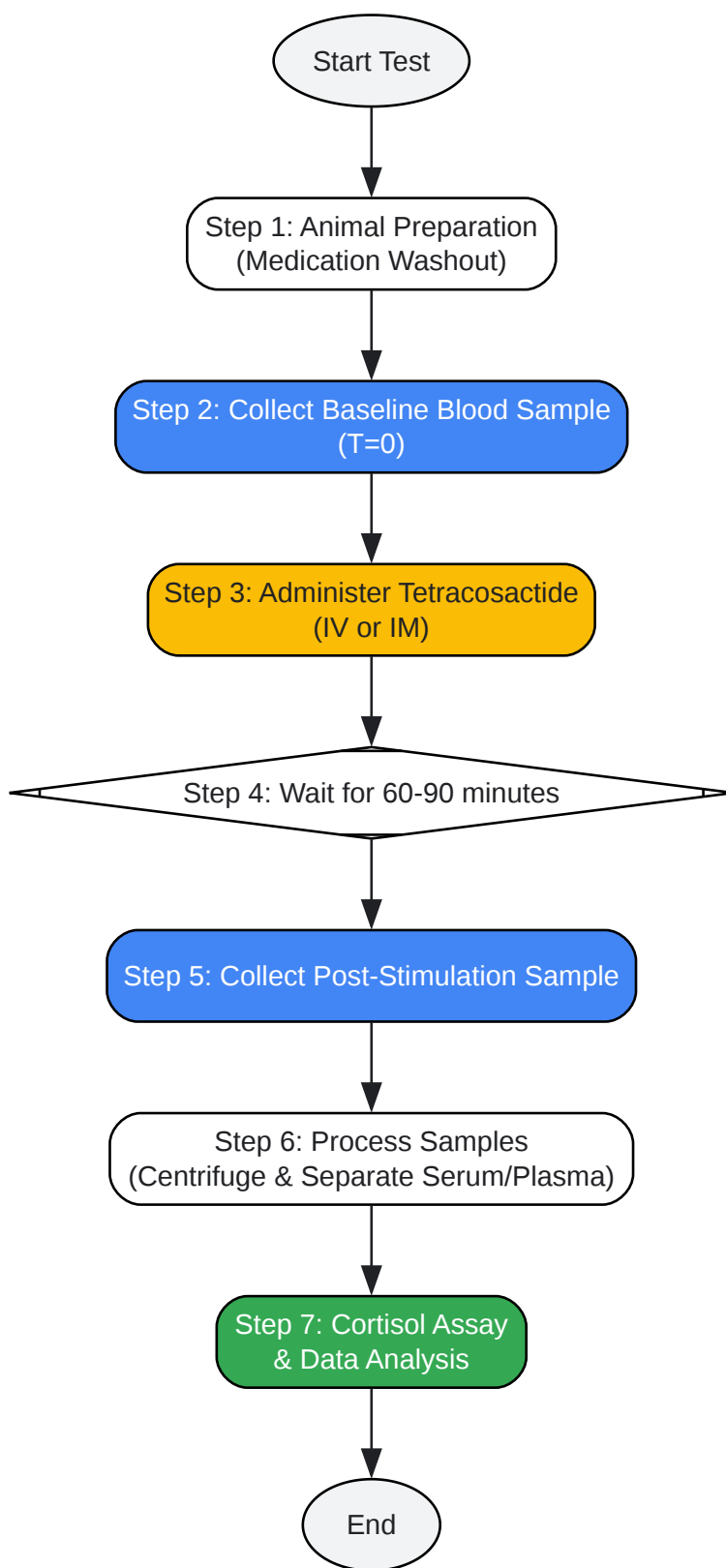
- **Animal Preparation:** The dog does not need to be fasted, as lipemia does not significantly affect cortisol assays.^[9] However, if other biochemical tests are planned, fasting may be appropriate. Ensure a sufficient washout period has elapsed for any medications that could affect the hypothalamic-pituitary-adrenal (HPA) axis or cross-react with cortisol assays, such as glucocorticoids.^{[3][10]}
- **Baseline Blood Sample (T=0):** Collect an initial blood sample (1-2 mL) into a serum separator or heparinized tube. This sample will be used to determine the basal cortisol concentration.
- **Tetracosactide Administration:** Administer tetracosactide at a dose of 5 µg/kg.^{[3][10][11]} The injection can be given either intravenously (IV) or intramuscularly (IM), as both routes yield equivalent cortisol responses.^[4]
- **Post-Stimulation Blood Sample (T=60-90 min):** Collect a second blood sample between 60 and 90 minutes after the tetracosactide injection.^{[3][11]} This timing is critical as it corresponds to the typical peak cortisol concentration.^[3]
- **Sample Handling:** Promptly centrifuge both blood samples to separate the serum or plasma. Transfer the separated sample into a new, clearly labeled tube. Samples should be refrigerated if analysis is to be performed within a few hours or frozen (-20°C) for longer storage.

B. ACTH Stimulation Test Protocol for Cats

The protocol for cats is similar, but IV administration is generally recommended for a more consistent response.^[9]

- **Animal Preparation:** As with dogs, fasting is not mandatory for the cortisol test alone.^[9] Ensure an appropriate washout period for interfering medications.

- Baseline Blood Sample (T=0): Collect a baseline blood sample for cortisol determination.
- Tetracosactide Administration: Administer tetracosactide intravenously.[\[9\]](#) While a 5 µg/kg dose can be used, a flat dose of 125 µg per cat is also commonly employed and considered effective.[\[9\]](#)[\[12\]](#)
- Post-Stimulation Blood Sample (T=60 min): Collect the post-stimulation blood sample 60 minutes after the IV injection.[\[12\]](#) Some protocols may suggest an additional sample at 30 or 90 minutes.[\[12\]](#)
- Sample Handling: Process and store the samples as described for dogs.



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Caption: Standard experimental workflow for the ACTH stimulation test.

Quantitative Data and Interpretation

The results of the ACTH stimulation test are interpreted by comparing the post-stimulation cortisol concentration to established reference intervals.

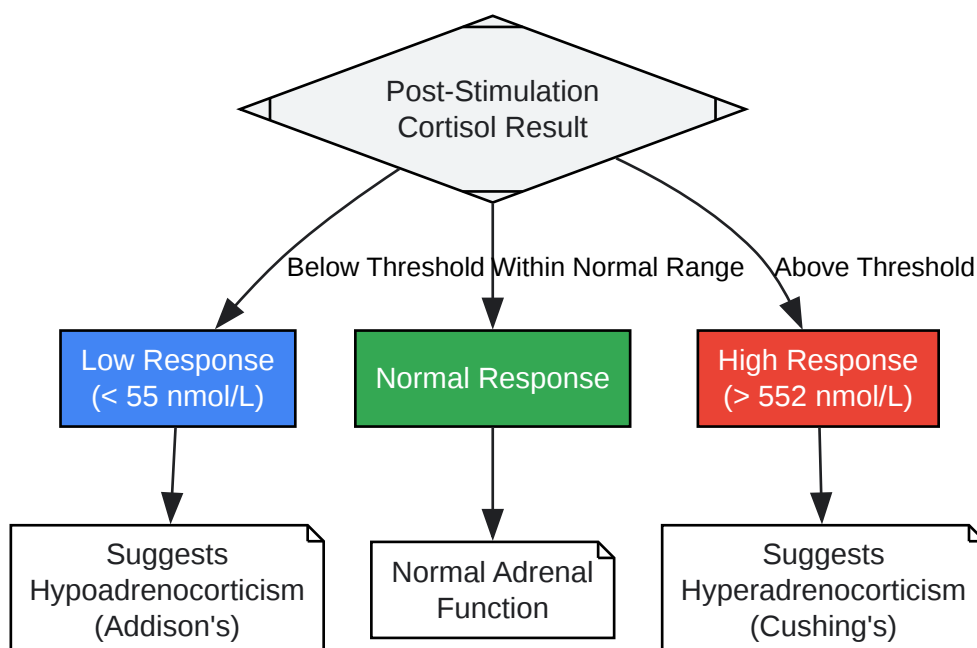
Table 1: Recommended Dosages of **Tetracosactide Hexaacetate**

Species	Formulation	Dosage	Route of Administration	Reference(s)
Dog	Short-acting	5 µg/kg	IV or IM	[3] [10] [11]
Dog	Short-acting	0.25 mg (250 µg) per dog (4.5-50 kg)	IV or IM	[4]
Dog	Depot	5 µg/kg or at least 0.1 mL	IM	[13] [14]
Cat	Short-acting	5 µg/kg or 125 µg/cat	IV (preferred) or IM	[9] [12]

Table 2: Example Cortisol Responses and Diagnostic Thresholds in Dogs

Condition	Baseline Cortisol	Post-Stimulation Cortisol (60-90 min)	Interpretation	Reference(s)
Healthy Dog	28-92 nmol/L (1.0-3.3 µg/dL)	265-430 nmol/L (9.6-15.6 µg/dL)	Normal adrenal reserve	[4]
Hypoadrenocorticism	Variable (often low)	< 55 nmol/L (< 2 µg/dL)	Adrenocortical insufficiency	[4]
Hyperadrenocorticism	Variable (often high)	> 552 nmol/L (> 20 µg/dL)	Excessive adrenal reserve	[4]
Iatrogenic Hyperadrenocorticism	Low	Blunted response (< 55 nmol/L)	Adrenal suppression from exogenous steroids	[13]

Note: Cortisol reference ranges can vary significantly between laboratories. Always use the reference ranges provided by the laboratory performing the assay.



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Caption: Logical flow for interpreting ACTH stimulation test results in dogs.

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